chemical properties and structure of potassium dihydrogen phosphite

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Compound of Interest

Compound Name: *potassium;dihydrogen phosphite*

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Potassium Dihydrogen Phosphite: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Abstract

Potassium dihydrogen phosphite (KH_2PO_3), an inorganic salt of phosphorous acid, has garnered significant interest for its multifaceted applications, most notably as a potent fungicide in agriculture and as a potential therapeutic agent. Its unique chemical structure and properties distinguish it from the more common potassium dihydrogen phosphate (KH_2PO_4). This technical guide provides an in-depth analysis of the chemical properties, structure, and relevant experimental protocols for potassium dihydrogen phosphite, catering to the needs of researchers, scientists, and professionals in drug development. A comprehensive summary of its quantitative data is presented in structured tables, and key experimental methodologies are detailed. Furthermore, this document includes visualizations of its fungicidal signaling pathway and a general experimental workflow for its synthesis and characterization, rendered in the DOT language for clarity and reproducibility.

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Chemical and Physical Properties

Potassium dihydrogen phosphite is a white, crystalline solid that is highly soluble in water.[1] Unlike its phosphate counterpart, the phosphite anion possesses a direct phosphorus-hydrogen bond, which is a key feature influencing its chemical reactivity and biological activity. A summary of its key physicochemical properties is provided in Table 1.

Property	Value	Reference
Molecular Formula	KH_2PO_3	[2]
Molecular Weight	120.086 g/mol	[2]
Appearance	White crystalline solid	[1]
Solubility in water	High	[1]
CAS Number	13977-65-6	[1]

Structure and Crystallography

The crystal structure of potassium dihydrogen phosphite has been determined by single-crystal X-ray diffraction. It crystallizes in the monoclinic system with the space group $P2_1/c$. The structure consists of potassium cations (K^+) and dihydrogen phosphite anions ($H_2PO_3^-$). The phosphite anions are linked by strong hydrogen bonds to form infinite chains. The phosphorus atom is tetrahedrally coordinated to one hydrogen and three oxygen atoms.

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Parameter	Value	Reference
Crystal System	Monoclinic	
Space Group	$P2_1/c$	
a	7.341(1) Å	
b	8.579(2) Å	
c	11.975(3) Å	
β	101.98(2)°	
Z	8	

Spectroscopic Properties

^{31}P Nuclear Magnetic Resonance (NMR) Spectroscopy

^{31}P NMR spectroscopy is a powerful technique for the characterization of phosphorus-containing compounds. For potassium dihydrogen phosphite, the phosphorus nucleus is in a +3 oxidation state and is directly bonded to a hydrogen atom, which results in a characteristic chemical shift and a large ^{1}J(P,H) coupling constant.

Parameter	Value	Reference
^{31}P Chemical Shift (δ)	~4 ppm (relative to 85% H_3PO_4)	
^{1}J(P,H) Coupling Constant	~680 Hz	

Infrared (IR) Spectroscopy

The infrared spectrum of potassium dihydrogen phosphite exhibits characteristic absorption bands corresponding to the vibrational modes of the dihydrogen phosphite anion. The most prominent bands are due to the P-H and P-O stretching vibrations, as well as O-H stretching and bending modes from the hydrogen bonds.

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Wavenumber (cm^{-1})	Assignment	Reference
~2400	ν(P-H)	
1100 - 900	ν(P-O)	
3000 - 2500	ν(O-H)	
1300 - 1200	δ(O-H)	

Experimental Protocols

Synthesis of Potassium Dihydrogen Phosphite

A common method for the synthesis of potassium dihydrogen phosphite involves the neutralization of phosphorous acid with a potassium base, such as potassium hydroxide or potassium carbonate.

Materials:

- Phosphorous acid (H_3PO_3)
- Potassium hydroxide (KOH) or Potassium carbonate (K_2CO_3)
- Deionized water
- Ethanol (optional, for precipitation)
- pH meter
- Stirring hotplate
- Crystallization dish

Procedure:

- Dissolve a known amount of phosphorous acid in a minimal amount of deionized water in a beaker with a magnetic stir bar.

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- Slowly add a stoichiometric amount of potassium hydroxide solution (or potassium carbonate solid in small portions to control effervescence) to the phosphorous acid solution while stirring continuously.
- Monitor the pH of the solution using a pH meter. The addition of the base should be continued until the pH of the solution is approximately 4.5.
- The resulting solution of potassium dihydrogen phosphite can be concentrated by gentle heating to induce crystallization upon cooling.
- Alternatively, the product can be precipitated by adding a water-miscible organic solvent like ethanol.
- The crystalline product is then collected by filtration, washed with a small amount of cold ethanol, and dried under vacuum.

Characterization Methods

Instrumentation:

- NMR spectrometer with a phosphorus probe.

Sample Preparation:

- Dissolve a small amount of the synthesized potassium dihydrogen phosphite in a suitable solvent, typically D_2O.

Data Acquisition:

- Acquire a one-dimensional ^{31}P NMR spectrum. It is advisable to run both a proton-decoupled and a proton-coupled spectrum to observe the P-H coupling.

Instrumentation:

- FTIR spectrometer equipped with an ATR accessory.

Sample Preparation:

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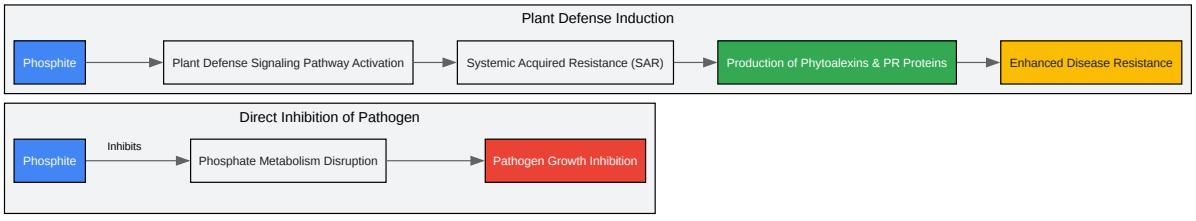
- Place a small amount of the dry, solid potassium dihydrogen phosphite directly onto the ATR crystal.

Data Acquisition:

- Record the infrared spectrum over the desired range (typically 4000-400 cm^{-1}). A background spectrum of the empty ATR crystal should be collected prior to the sample measurement.

Fungicidal Mechanism of Action

The fungicidal activity of phosphite is multifaceted, involving both direct inhibition of the pathogen and the stimulation of the host plant's defense mechanisms.[3][4][5][6][7] The primary mode of action is believed to be the disruption of phosphate metabolism in oomycete pathogens.[3] Additionally, phosphite can trigger a systemic acquired resistance (SAR)-like response in plants, leading to the production of defense-related compounds such as phytoalexins and pathogenesis-related (PR) proteins.[5] This induced resistance helps the plant to more effectively combat pathogen invasion.

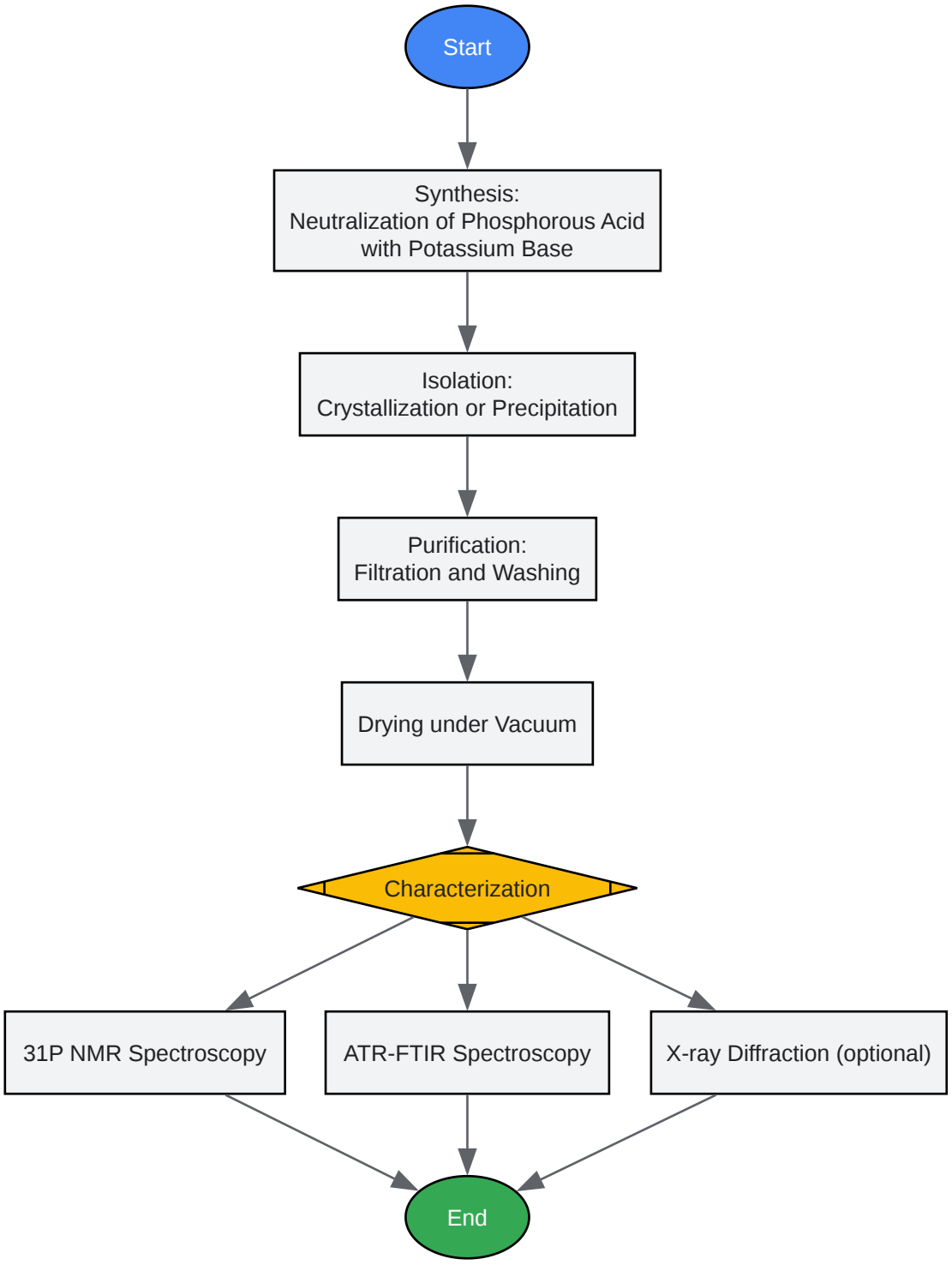


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Caption: Fungicidal mechanism of phosphite.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the synthesis and characterization of potassium dihydrogen phosphite.



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Caption: Synthesis and characterization workflow.

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Conclusion

Potassium dihydrogen phosphite is a compound with significant chemical and biological importance. Its distinct structure, characterized by a P-H bond, underpins its fungicidal activity and differentiates it from potassium dihydrogen phosphate. This guide has provided a detailed overview of its chemical properties, structure, and spectroscopic features, along with practical experimental protocols for its synthesis and characterization. The provided visualizations of its fungicidal mechanism and experimental workflow serve as valuable tools for researchers. Further investigation into the biological pathways affected by potassium dihydrogen phosphite may unveil new therapeutic and agricultural applications.

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